

isobutyl isobutyrate safety data sheet for lab use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl isobutyrate*

Cat. No.: *B1662107*

[Get Quote](#)

An In-depth Technical Guide to the Safe Laboratory Use of **Isobutyl Isobutyrate**

This guide provides comprehensive safety information for the handling and use of **isobutyl isobutyrate** (CAS No. 97-85-8) in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development and other scientific fields. **Isobutyl isobutyrate** is a colorless liquid with a fruity odor, utilized in fragrances, flavorings, and as a solvent.^{[1][2]} While it has valuable applications, understanding its potential hazards is crucial for safe laboratory practice.

Hazard Identification and Classification

Isobutyl isobutyrate is classified as a flammable liquid and may cause irritation.^{[3][4][5]} The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating these hazards.

Table 1: GHS Classification and Statements

Category	Code	Statement
Hazard Class	Flammable liquids	Category 3
Hazard Statements	H226	Flammable liquid and vapor.[6]
	H336	May cause drowsiness or vertigo.[6]
	H412	Harmful to aquatic life with long lasting effects.[6]
Precautionary Statements	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4][6]
	P233	Keep container tightly closed.[4][6]
	P240	Ground and bond container and receiving equipment.[4][6]
	P241	Use explosion-proof electrical/ventilating/lighting equipment.[4][6]
	P242	Use only non-sparking tools.[4]
	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
	P273	Avoid release to the environment.[6]
	P280	Wear protective gloves/protective clothing/eye protection/face protection.[4][6]
	P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated

Category	Code	Statement
		clothing. Rinse skin with water. [4]
	P304+P340+P312	IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.[6]
	P370+P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.
	P403+P235	Store in a well-ventilated place. Keep cool.[4]

| | P501 | Dispose of contents/container in accordance with local/regional/national/international regulations.[4][7] |

GHS Pictograms and associated hazards for **isobutyl isobutyrate**.

Physical and Chemical Properties

Understanding the physical and chemical properties of **isobutyl isobutyrate** is fundamental to its safe handling.

Table 2: Physicochemical Data for **Isobutyl Isobutyrate**

Property	Value
Molecular Formula	C₈H₁₆O₂ [3][8]
Molecular Weight	144.21 g/mol [2][3]
Appearance	Colorless, clear liquid[1][3][9]
Odor	Fruity, pleasant odor[1][3][9]
Boiling Point	148-152 °C[3][8]
Melting Point	-81 °C to -80.6 °C[1][3]
Flash Point	37 °C to 38.3 °C (Closed Cup)[1][4]
Density	0.854 - 0.874 g/cm ³ at 20-25 °C[1][3]
Vapor Pressure	4.33 - 5.8 hPa @ 25 °C[3][10]
Vapor Density	4.97 (Air = 1)[2][3]
Water Solubility	Insoluble; 520 mg/L at 20 °C[3][10]
Autoignition Temperature	432 °C (810 °F)[2]

| Refractive Index | ~1.398 @ 20 °C[1][8] |

Toxicological Information

Exposure to **isobutyl isobutyrate** can lead to adverse health effects. It is primarily considered an irritant, and high concentrations of its vapor may cause central nervous system depression. [3]

Table 3: Acute Toxicity Data

Exposure Route	Species	Value
Oral LD50	Rat	>6,400 mg/kg bw[10]
Dermal LD50	Rabbit	>8,600 mg/kg[3][6]
Dermal LD50	Guinea Pig	>10 ml/kg bw[10]

| Inhalation LC66 | Rat | 5423 ppm (31.94 mg/L) for 6 hours[10] |

- Inhalation: Vapors can be irritating to the mucous membranes and upper respiratory tract.[3] High concentrations may lead to dizziness, drowsiness, and central nervous system depression.[3][6]
- Skin Contact: May cause skin irritation.[3] Repeated exposure might lead to dryness or cracking.[6]
- Eye Contact: May cause eye irritation.[3]
- Ingestion: May cause gastrointestinal irritation. Ingestion of large amounts can result in central nervous system depression.[3]
- Chronic Exposure: No specific information on chronic effects or carcinogenicity has been found.[3][4]

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not available in the reviewed safety data sheets. These studies, such as the "Short-term toxicity study of **isobutyl isobutyrate** in rats" by Drake, et al. (1978), are referenced as sources for the toxicity data.[9] For detailed methodologies, consulting the original publications is required.

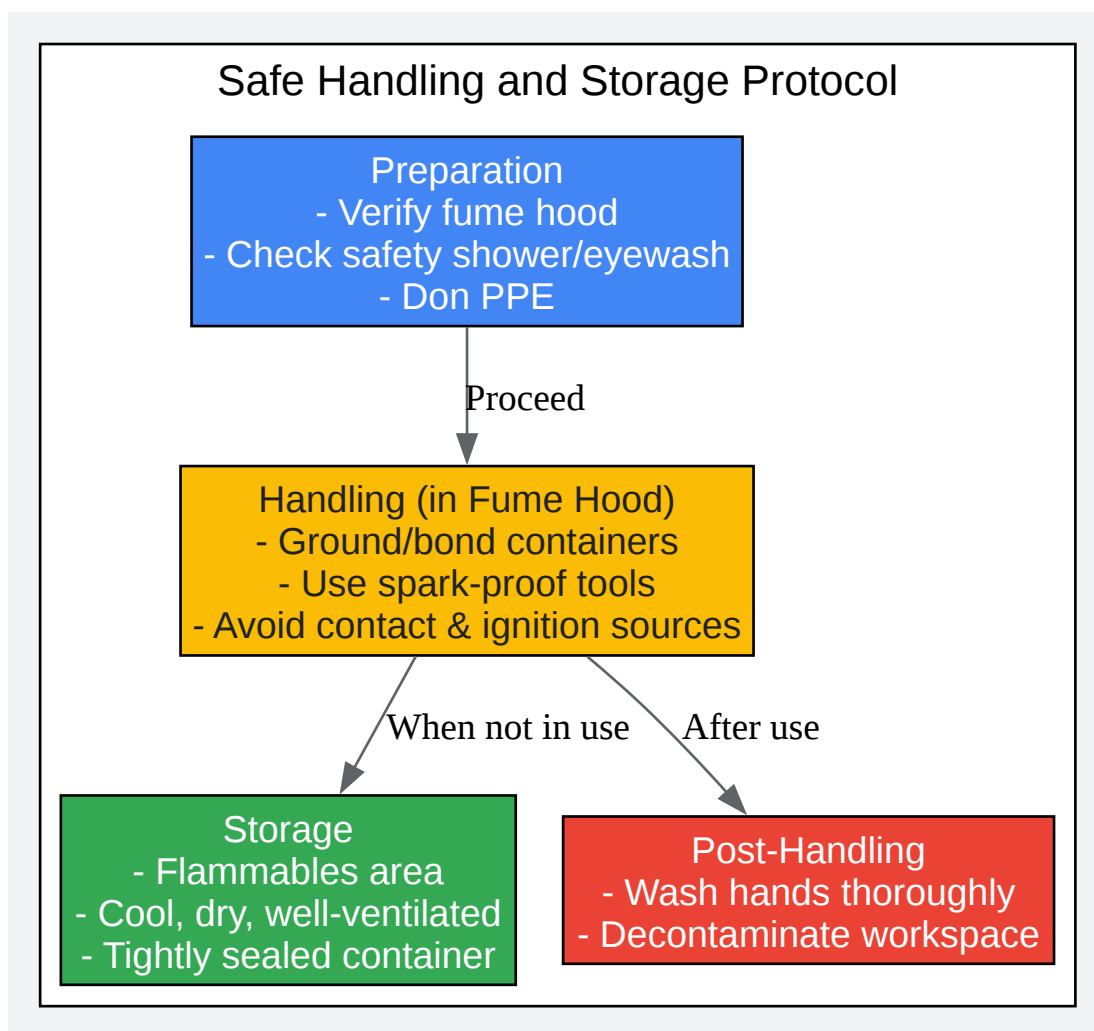
The protocols provided below are for the safe handling and emergency procedures within a laboratory context, derived from standard safety guidelines.

Protocol for Safe Handling and Storage

This protocol outlines the standard operating procedure for using **isobutyl isobutyrate** in the lab.

- Preparation:
 - Confirm that a chemical fume hood is operational.
 - Ensure an eyewash station and safety shower are accessible.[3]

- Gather all necessary Personal Protective Equipment (PPE): chemical safety goggles, appropriate protective gloves, and a lab coat.[\[3\]](#)
- Handling:
 - Ground and bond containers when transferring the material to prevent static discharge.[\[3\]](#)
[\[11\]](#)
 - Use only spark-proof tools and explosion-proof equipment.[\[3\]](#)
 - Perform all manipulations within a chemical fume hood to minimize vapor inhalation.[\[3\]](#)
 - Avoid contact with eyes, skin, and clothing.[\[3\]](#)
 - Keep the container tightly closed when not in use.[\[3\]](#)
 - Keep away from all sources of ignition, including heat, sparks, and open flames.[\[3\]](#)[\[4\]](#)
- Storage:
 - Store in a designated "Flammables" area.[\[3\]](#)
 - Ensure the storage area is cool, dry, and well-ventilated.[\[11\]](#)
 - Keep containers tightly sealed.[\[3\]](#)
- Cleanup:
 - Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)
 - Decontaminate the work area upon completion of tasks.



[Click to download full resolution via product page](#)

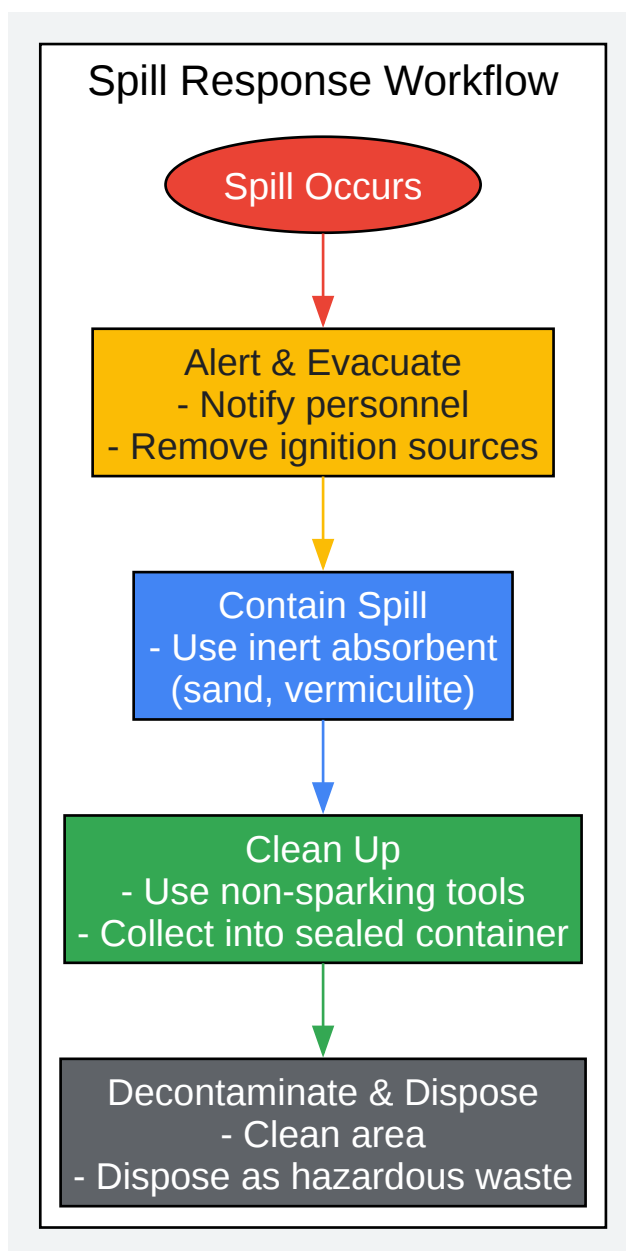
Workflow for the safe handling and storage of **isobutyl isobutyrate**.

Protocol for Spill Response

This protocol details the steps to be taken in the event of a spill.

- Evacuation and Alerting:
 - Evacuate non-essential personnel from the immediate spill area.
 - Alert colleagues and the lab supervisor.
 - If the spill is large, contact the institutional emergency response team.

- Control and Containment:
 - Remove all sources of ignition from the area.[\[3\]](#)
 - Ensure adequate ventilation, if safe to do so.
 - Prevent the spill from entering drains or waterways.[\[4\]](#)
- Cleanup:
 - Wear appropriate PPE, including respiratory protection if vapors are significant.
 - Absorb the spill with an inert, non-combustible material such as sand, dry lime, or vermiculite.[\[3\]](#)[\[4\]](#)
 - Use non-sparking tools to collect the absorbed material.[\[3\]](#)
 - Place the waste into a closed, labeled container for hazardous waste disposal.[\[3\]](#)
- Decontamination:
 - Clean the spill area thoroughly with soap and water.
 - Dispose of all contaminated materials as hazardous waste.



[Click to download full resolution via product page](#)

Logical workflow for responding to an **isobutyl isobutyrate** spill.

First Aid Measures

Immediate and appropriate first aid is critical in the event of an exposure.

Table 4: First Aid Procedures

Exposure Route	First Aid Instructions
Inhalation	Remove the individual from the exposure area to fresh air immediately. If breathing is difficult, administer oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]

| Ingestion | Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk. Seek immediate medical attention.[3] |

Fire and Explosion Hazards

Isobutyl isobutyrate is a flammable liquid, and its vapors can form explosive mixtures with air.

Table 5: Fire Hazard Data

Property	Value
Flash Point	37 °C to 38.3 °C (Closed Cup)[1][4]
Explosive Limits	Lower (LEL): 1.2% (V)[8] / Upper (UEL): Not Available
Autoignition Temperature	432 °C (810 °F)[2]
Suitable Extinguishing Media	Dry chemical, carbon dioxide (CO ₂), alcohol-resistant foam, or water spray.[11][12]
Unsuitable Extinguishing Media	Solid streams of water may be ineffective.[12]
Hazardous Combustion Products	Carbon oxides (CO, CO ₂).

| Specific Hazards | Vapors are heavier than air and may travel along the ground to a distant ignition source.[12] Containers may explode when heated. |

Ecological Information

Care should be taken to prevent the release of **isobutyl isobutyrate** into the environment.

- Toxicity: It is considered harmful to aquatic life with long-lasting effects.[6] The LC50 for fish (*Pimephales promelas*) is 12.54 mg/L over 96 hours, and the EC50 for *Daphnia magna* is 55.8 mg/L over 48 hours.[6]
- Persistence and Degradability: The substance is expected to be readily biodegradable.[10]
- Bioaccumulation: With a calculated log Kow of 2.68, the potential for bioaccumulation is considered low to moderate.[10]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [guidechem.com]
- 2. Isobutyl isobutyrate | C₈H₁₆O₂ | CID 7351 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. vigon.com [vigon.com]
- 5. isobutyl isobutyrate, 97-85-8 [thegoodscentscopy.com]
- 6. gcascc.com [gcascc.com]
- 7. prod.adv-bio.com [prod.adv-bio.com]
- 8. chembk.com [chembk.com]
- 9. ISOBUTYL ISOBUTYRATE | Occupational Safety and Health Administration [osha.gov]
- 10. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 11. synerzine.com [synerzine.com]
- 12. aurochemicals.com [aurochemicals.com]
- To cite this document: BenchChem. [isobutyl isobutyrate safety data sheet for lab use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662107#isobutyl-isobutyrate-safety-data-sheet-for-lab-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com